Application Notes: Isolation and Purification of Hidrosmin Impurities

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Compound of Interest

Compound Name:	*Hidrosmin Impurity*
CAS No.:	*120250-44-4*
Cat. No.:	*B601716*

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Introduction

Hidrosmin, a synthetic flavonoid derived from diosmin, is a vasoprotective agent used in the treatment of chronic venous insufficiency.[1][2][3] The quality, safety, and efficacy of the active pharmaceutical ingredient (API) are paramount, necessitating stringent control over impurities.[4][5] Impurities in Hidrosmin can originate from the synthetic process (e.g., starting materials, intermediates, by-products) or from degradation of the API due to factors like hydrolysis, oxidation, or photolysis.[5][6] This document provides detailed protocols for the isolation and purification of these impurities, intended for researchers, scientists, and drug development professionals.

Analytical Methods for Impurity Profiling

Before preparative isolation, it is crucial to identify and quantify the impurities present in a crude Hidrosmin sample. This impurity profile serves as a baseline to evaluate the effectiveness of purification techniques.[4] High-performance liquid chromatography (HPLC) is the most common method for this purpose, often coupled with mass spectrometry (LC-MS) for structural elucidation.[4][5][7]

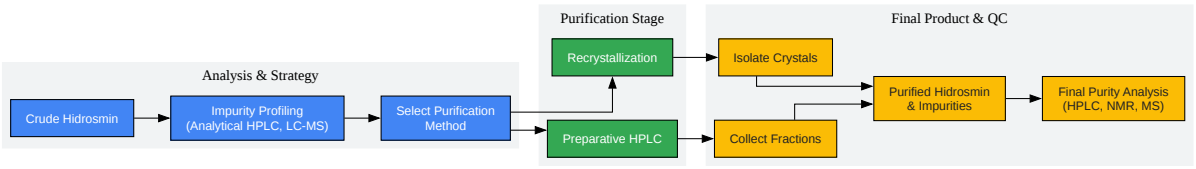
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Typical Analytical HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 250 mm × 4.6 mm, 5 µm particle size).[8][9]
- Mobile Phase: A gradient elution using a mixture of an aqueous phase (e.g., 0.1% acetic or formic acid in water) and an organic phase (e.g., methanol or acetonitrile).[8][10]
- Flow Rate: 1.0 mL/min.[8][10]
- Detection: UV detector set at a wavelength between 254 nm and 280 nm.[8][11]
- Column Temperature: 30 °C.[10]

General Workflow for Isolation and Purification

The overall process involves an initial analysis of the crude material, selection and application of a suitable purification technique, and final analysis to confirm the purity of the isolated compounds.



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Caption: General workflow for **Hidrosmin impurity** isolation and purification.

Experimental Protocols

Protocol 1: Preparative High-Performance Liquid Chromatography (Prep-HPLC)

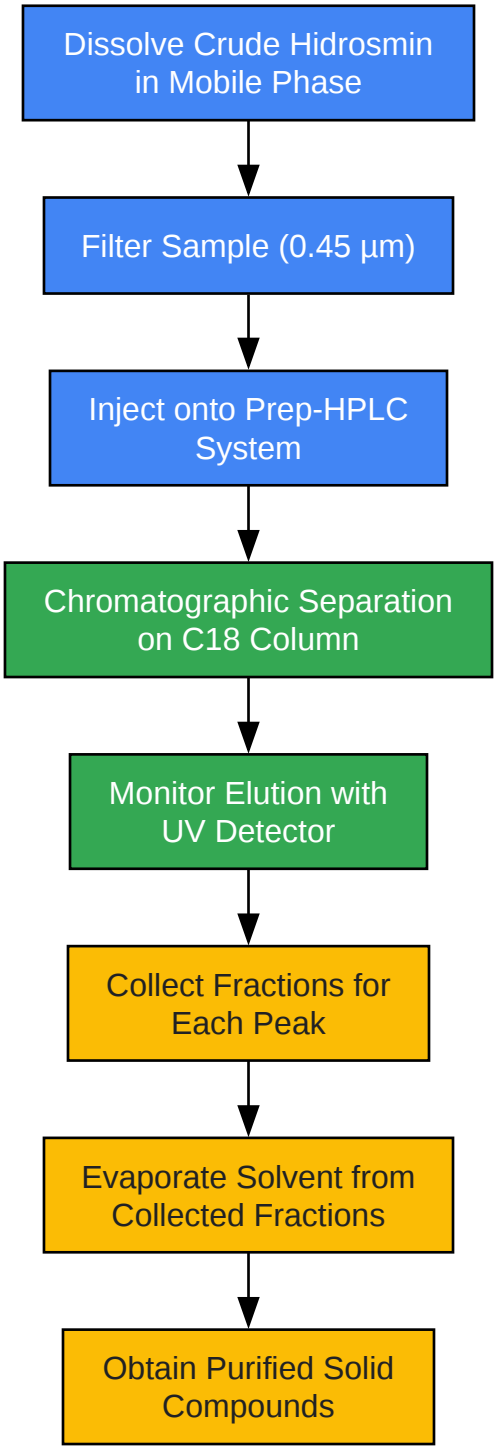
Preparative HPLC is a robust technique used to isolate individual components from a mixture with high resolution.[12] It is particularly effective for separating structurally similar flavonoid impurities.

Methodology

- Sample Preparation: Dissolve the crude Hidrosmin sample in the mobile phase or a compatible solvent (e.g., methanol) to a high concentration (e.g., 30 mg/mL).[10] Filter the solution through a 0.45 µm filter to remove particulate matter.
- Chromatographic System:
  - System: A preparative HPLC system equipped with a binary gradient pump, a high-volume injector, a UV-Vis detector, and a fraction collector.[12]
  - Column: A C18 reverse-phase preparative column (e.g., 250 mm × 10.0 mm, 5 µm).[10][11]
  - Mobile Phase: Based on analytical HPLC results, prepare a suitable mobile phase. A common system is a mixture of methanol and 0.1% aqueous acetic acid.[10] The separation can be run in isocratic or gradient mode.
  - Flow Rate: Set a flow rate appropriate for the column dimensions, typically between 3.0 and 5.0 mL/min.[10][11]
  - Detection: Monitor the effluent at a wavelength determined from the UV spectra of Hidrosmin and its impurities (e.g., 276 nm).[10]
- Injection and Fraction Collection:
  - Inject a large volume of the prepared sample (e.g., 4-5 mL) onto the column.[10][12]
  - Monitor the chromatogram in real-time.
  - Collect the fractions corresponding to each peak (Hidrosmin and individual impurities) in separate vessels.
- Post-Purification Processing:

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- Evaporate the solvent from the collected fractions under reduced pressure at a controlled temperature (e.g., 60°C) to obtain the purified solid compounds.[8][10]
- Analyze the purity of each isolated compound using analytical HPLC. Purities of over 95% can often be achieved.[8]



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Caption: Experimental workflow for purification by Preparative HPLC.

Protocol 2: Recrystallization

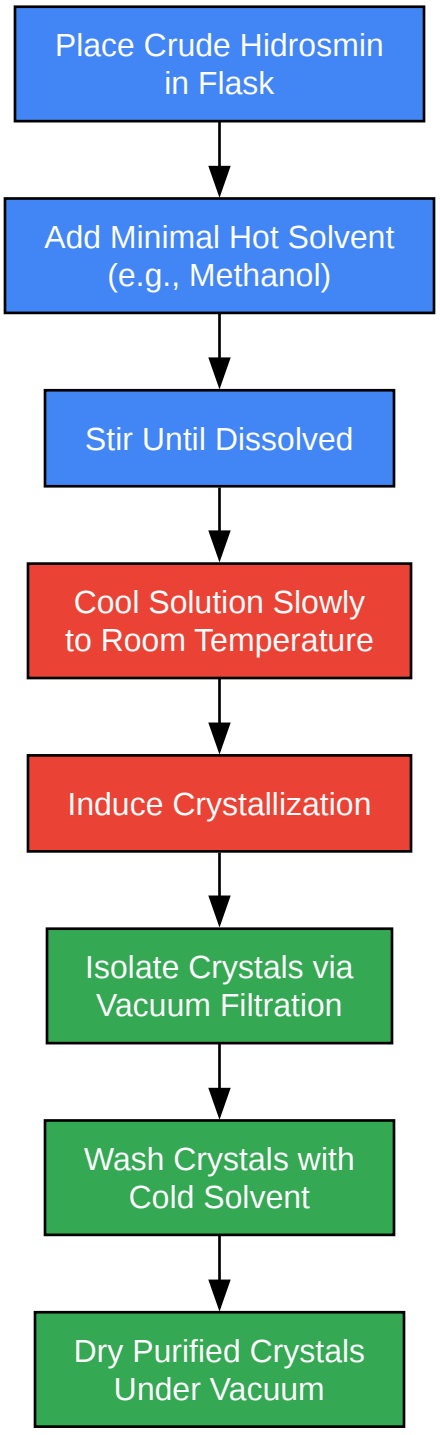
Recrystallization is a fundamental purification technique for solids, leveraging differences in solubility between the compound of interest and its impurities in a given solvent.[13] It is highly effective for removing minor impurities from a synthesized crude product.[14][15]

Methodology

- Solvent Selection: Choose an appropriate solvent. The ideal solvent should dissolve Hidrosmin sparingly at room temperature but readily at its boiling point.[13] Methanol or ethanol are commonly used for Hidrosmin purification.[14][15]
- Dissolution: Place the crude Hidrosmin product into an Erlenmeyer flask. Add a minimal amount of the selected solvent (e.g., methanol). Heat the mixture gently while stirring until the solid completely dissolves.[13]
- Decolorization (Optional): If the solution is colored by impurities, add a small amount of activated carbon to the hot solution and boil for a few minutes.[14][15]
- Hot Filtration (Optional): If activated carbon or other insoluble impurities are present, perform a hot gravity filtration to remove them, collecting the hot filtrate in a clean, pre-warmed flask.
- Crystallization: Allow the hot, clear solution to cool slowly and undisturbed to room temperature. Further cooling in an ice bath can maximize crystal formation.[13] Crystals of pure Hidrosmin should precipitate out of the solution, leaving impurities dissolved in the solvent (mother liquor).
- Isolation and Drying:
  - Collect the crystals by vacuum filtration using a Büchner funnel.[13]
  - Wash the crystals with a small amount of cold solvent to remove any adhering mother liquor.

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- Dry the purified crystals under vacuum at a moderate temperature (e.g., 40-60°C) to remove residual solvent.[14][15]



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Caption: Experimental workflow for purification by Recrystallization.

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Data Presentation

The efficacy of the purification protocols can be summarized and compared using quantitative data.

Table 1: Comparison of Hidrosmin Purification Techniques

Technique	Starting Purity (HPLC Area %)	Final Purity (HPLC Area %)	Typical Recovery (%)	Advantages	Disadvantages
Preparative HPLC	85.0%	>99.0%	70-85%	High resolution, good for complex mixtures	Solvent intensive, lower throughput
Single Recrystallization	85.0%	95.0% - 97.0%	80-90%	Simple, scalable, cost-effective	Less effective for impurities with similar solubility
Double Recrystallization	85.0%	>98.5%	65-80%	Higher purity achieved	Lower overall recovery due to product loss in each step

Table 2: Representative Impurity Profile of Crude vs. Purified Hidrosmin by HPLC

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Compound ID	Retention Time (min)	Crude Sample (Area %)	After Prep-HPLC (Area %)	After Recrystallization (Area %)
Impurity A (Process)	8.5	3.2%	<0.05%	0.8%
Impurity B (Degradant)	11.2	1.8%	<0.05%	0.3%
Hidrosmin	15.4	85.0%	99.5%	97.2%
Impurity C (Diosmin)	18.1	7.5%	0.1%	1.5%
Other Impurities	-	2.5%	0.35%	0.2%

Note: Data presented in tables are representative and will vary based on the specific impurity profile of the starting material and the precise experimental conditions.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. Hidrosmin - Wikipedia [en.wikipedia.org]
- 3. The Synthetic Flavonoid Hidrosmin Improves Endothelial Dysfunction and Atherosclerotic Lesions in Diabetic Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Analytical Methods for Profiling Impurities in Pharmaceuticals [wisdomlib.org]
- 5. Impurity profiling and HPLC methods for drug quality compliance | AMSbiopharma [amsbiopharma.com]
- 6. Hidrosmin Impurity | 120250-44-4 | Benchchem [benchchem.com]
- 7. ijprajournal.com [ijprajournal.com]

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- 8. An Efficient Method for the Preparative Isolation and Purification of Flavonoid Glycosides and Caffeoylquinic Acid Derivatives from Leaves of Lonicera japonica Thunb. Using High Speed Counter-Current Chromatography (HSCCC) and Prep-HPLC Guided by DPPH-HPLC Experiments - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Preparative Separation and Purification of the Total Flavonoids in Scorzonera austriaca with Macroporous Resins - PMC [pmc.ncbi.nlm.nih.gov]
- 10. PREPARATIVE ISOLATION AND PURIFICATION OF FIVE FLAVONOIDS FROM POGOSTEMON CABLIN BENTH BY HIGH-SPEED COUNTERCURRENT CHROMATOGRAPHY AND PREPARATIVE HIGH-PERFORMANCE LIQUID CHROMATOGRAPHY - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. lcms.cz [lcms.cz]
- 13. science.uct.ac.za [science.uct.ac.za]
- 14. CN103601773A - Process for preparing hidrosmin bulk drug - Google Patents [patents.google.com]
- 15. CN103408621A - Process for synthesizing hidrosmin - Google Patents [patents.google.com]

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